

Technical Guide: Synthesis, Characterization, and Optimization of 1-Ethyl-3-(2-hydroxyphenyl)urea

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Compound of Interest

Compound Name: 1-Ethyl-3-(2-hydroxyphenyl)urea

Cat. No.: B8602917

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Executive Summary

1-Ethyl-3-(2-hydroxyphenyl)urea is a privileged scaffold in medicinal chemistry, serving as a critical pharmacophore in the design of kinase inhibitors (e.g., VEGFR, Raf) and soluble epoxide hydrolase inhibitors.^[1] Its structural value lies in the 2-hydroxy substitution, which facilitates an intramolecular hydrogen bond with the urea carbonyl oxygen. This interaction rigidifies the molecular conformation, often improving binding affinity and membrane permeability compared to non-hydroxylated analogues.

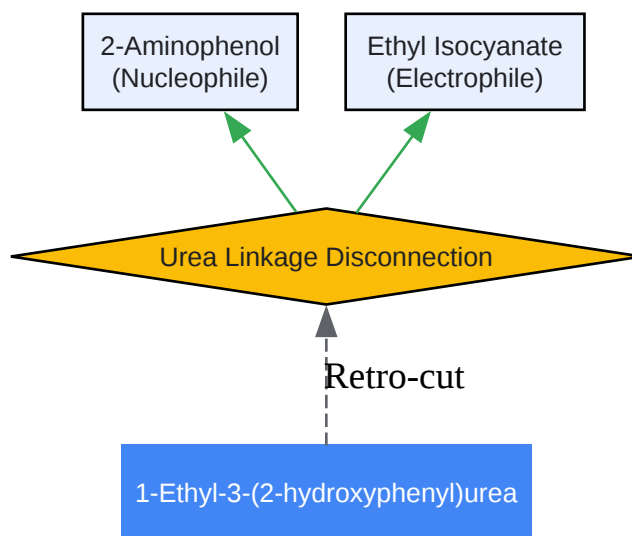
This guide outlines a high-yield, atom-economical synthesis via isocyanate addition, complemented by a "green" alternative using carbonyldiimidazole (CDI).^[1] It further details the spectroscopic signatures required for rigorous characterization.

Chemical Identity & Properties

Property	Specification
IUPAC Name	1-Ethyl-3-(2-hydroxyphenyl)urea
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂
Molecular Weight	180.21 g/mol
Predicted LogP	~1.2 (Modulated by intramolecular H-bond)
H-Bond Donors/Acceptors	3 Donors / 2 Acceptors
Key Structural Feature	Ortho-hydroxy motif enabling pseudo-cyclic conformation

Retrosynthetic Analysis & Strategy

The synthesis is best approached through the disconnection of the urea linkage. The most robust forward strategy involves the nucleophilic addition of an amine to an electrophilic isocyanate.



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Figure 1: Retrosynthetic disconnection revealing the primary synthons.

Experimental Protocols

Method A: Isocyanate Addition (Gold Standard)

This method is preferred for its high atom economy and simple workup. The reaction is driven by the nucleophilicity of the aniline nitrogen.

Reagents:

- 2-Aminophenol (1.0 eq)[\[1\]](#)
- Ethyl isocyanate (1.1 eq)
- Dichloromethane (DCM) or Tetrahydrofuran (THF) (Anhydrous)
- Triethylamine (0.1 eq - optional catalyst)[\[1\]](#)

Protocol:

- Preparation: Charge a flame-dried round-bottom flask with 2-aminophenol (10 mmol, 1.09 g) and a magnetic stir bar.
- Solvation: Add anhydrous THF (20 mL) under an inert atmosphere (N₂ or Ar). Ensure complete dissolution; mild heating (30°C) may be required.
- Addition: Cool the solution to 0°C using an ice bath. Add ethyl isocyanate (11 mmol, 0.87 mL) dropwise via syringe over 10 minutes.
 - Note: The reaction is exothermic. Control addition rate to prevent side reactions.
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature for 4–6 hours. Monitoring via TLC (50% EtOAc/Hexanes) should show the disappearance of the starting aniline (R_f ~0.4) and the appearance of a more polar urea spot (R_f ~0.2).
- Workup:
 - Scenario 1 (Precipitate formed): If the product precipitates, filter the solid, wash with cold diethyl ether (2 x 10 mL), and dry under vacuum.

- Scenario 2 (Solution): Concentrate the solvent in vacuo. Redissolve the residue in minimal hot ethanol and induce crystallization by adding cold water or hexane.
- Purification: Recrystallization from Ethanol/Water (9:1) is typically sufficient.

Method B: CDI Coupling (Green/Safety Alternative)

Used when ethyl isocyanate is unavailable or to avoid handling volatile isocyanates.

Protocol:

- Dissolve 2-aminophenol (1.0 eq) in THF.
- Add 1,1'-Carbonyldiimidazole (CDI) (1.1 eq) and stir at RT for 2 hours to form the intermediate N-acylimidazole.
- Add Ethylamine (2.0 eq, typically as a solution in THF) and reflux for 6 hours.
- Standard aqueous workup (wash with 1M HCl to remove imidazole) followed by recrystallization.

Mechanistic Insight

The reaction proceeds via a concerted nucleophilic attack. The ortho-hydroxy group can act as an autocatalyst, stabilizing the transition state via hydrogen bonding with the isocyanate oxygen.



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Figure 2: Stepwise mechanism of urea formation via isocyanate addition.

Characterization & Validation

Trustworthiness in synthesis relies on rigorous characterization. The following data profiles are expected for the pure compound.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ (Required for solubility and observing exchangeable protons)

Nucleus	Shift (δ ppm)	Multiplicity	Integration	Assignment	Mechanistic Note
^1H	9.80 - 10.00	Broad Singlet	1H	Ar-OH	Downfield due to intramolecular H-bond with urea C=O.[1]
^1H	8.80	Singlet	1H	Ar-NH-C=O[1]	Deshielded by aromatic ring current.
^1H	7.80	Broad Triplet	1H	Et-NH-C=O[1]	Coupled to ethyl CH_2 ; broad due to quadrupole.
^1H	7.70	Doublet	1H	Ar-H (C3)	Ortho to urea; most deshielded aromatic proton.[1]
^1H	6.70 - 7.00	Multiplet	3H	Ar-H (C4,5, [1]6)	Standard aromatic region.
^1H	3.15	Quintet/Multiplet	2H	-N-CH ₂ -CH ₃	Methylene coupled to NH and CH ₃ . [1]
^1H	1.08	Triplet	3H	-N-CH ₂ -CH ₃	Methyl group terminal.[1]
^{13}C	155.8	Singlet	C	C=O (Urea)	Diagnostic carbonyl peak.

^{13}C	147.5	Singlet	C	Ar-C-OH	Ipso carbon attached to oxygen.[1]
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Infrared Spectroscopy (FT-IR)[1]

- 3350 - 3450 cm^{-1} : O-H stretch (broad).[1]
- 3200 - 3300 cm^{-1} : N-H stretch (sharp, often doublets).
- 1640 - 1660 cm^{-1} : C=O stretch (Amide I band).[1] Note: This may appear lower (1630 cm^{-1}) if strong intramolecular H-bonding is present.[1]
- 1550 cm^{-1} : N-H bending (Amide II).[2]

Mass Spectrometry (ESI-MS)[1]

- Ionization Mode: Positive (+ve)[1]
- Molecular Ion $[\text{M}+\text{H}]^+$: Calculated: 181.09; Observed: 181.1 $\pm$ 0.1 m/z.
- Fragment Ions: Loss of ethyl amine (M - 45) or fragmentation at the urea bond may be observed at higher collision energies.

Troubleshooting & Optimization

Issue	Root Cause	Corrective Action
Low Yield	Moisture in solvent reacting with isocyanate.[1]	Ensure THF/DCM is anhydrous. Use a drying tube or N ₂ line.
O-Acylation	Competitive reaction at the Phenolic OH.[1]	Unlikely with isocyanates at RT. If observed, lower temp to 0°C or protect OH (e.g., TBDMS) prior to reaction.
Sticky Solid	Impurities or residual solvent.	Recrystallize from EtOH/H ₂ O. Triturate with cold diethyl ether to remove unreacted isocyanate.

References

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